

UFP-101 TFA: A Comprehensive Technical Guide to its Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UFP-101 TFA

CAS No.: 849024-68-6

Cat. No.: B549365

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

UFP-101 TFA is a highly potent and selective peptide antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor, a G-protein coupled receptor (GPCR) implicated in a wide array of physiological and pathological processes. This technical guide provides an in-depth exploration of the mechanism of action of **UFP-101 TFA**, detailing its binding characteristics, functional antagonism, and the underlying signaling pathways. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals engaged in the study of the N/OFQ-NOP receptor system and the development of novel therapeutics targeting this pathway.

Introduction

The N/OFQ-NOP receptor system plays a crucial role in modulating numerous biological functions, including pain perception, mood, anxiety, and learning and memory.^{[1][2]} **UFP-101 TFA**, with its high affinity and selectivity for the NOP receptor, has emerged as an invaluable pharmacological tool for elucidating the physiological roles of this system.^{[2][3]} Chemically,

UFP-101 is [Nphe¹,Arg¹⁴,Lys¹⁵]N/OFQ-NH₂, a synthetic analog of the endogenous ligand N/OFQ.[3] The trifluoroacetate (TFA) salt form is commonly used in research settings. This guide will systematically dissect the molecular interactions and cellular consequences of **UFP-101 TFA**'s engagement with the NOP receptor.

Receptor Binding and Affinity

UFP-101 TFA exhibits high-affinity binding to the NOP receptor, a characteristic that has been quantified in numerous radioligand binding studies. These assays typically utilize membrane preparations from cells recombinantly expressing the human NOP receptor, such as Chinese Hamster Ovary (CHO) cells.

Quantitative Data: Binding Affinity

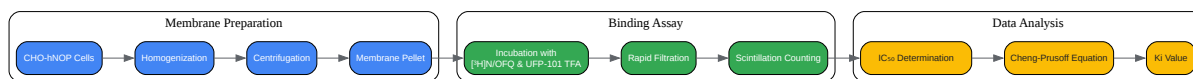
Parameter	Value	Cell Line	Radioligand	Reference
pKi	10.24	CHO-hNOP	[³ H]N/OFQ	[4]
pKi	10.14 ± 0.09	CHO-hNOP	[³ H]N/OFQ	[4]
pKD	9.97	CHO-hNOP	[³ H]UFP-101	[5]
pKD	10.12	Rat Cerebrocortex	[³ H]UFP-101	[5]

Experimental Protocol: Radioligand Competition Binding Assay

A standard method to determine the binding affinity (K_i) of **UFP-101 TFA** involves a competition binding assay using membranes from CHO cells stably expressing the human NOP receptor (CHO-hNOP).

- Membrane Preparation:
 - Culture CHO-hNOP cells to confluence.
 - Harvest cells and homogenize in ice-cold lysis buffer (e.g., 50 mM Tris-HCl, pH 7.4).
 - Centrifuge the homogenate at low speed to remove nuclei and cellular debris.

- Pellet the membranes from the supernatant by high-speed centrifugation (e.g., 40,000 x g for 20 minutes at 4°C).
- Wash the membrane pellet with fresh buffer and resuspend in assay buffer (e.g., 50 mM Tris-HCl, 10 mM MgCl₂, 1 mM EDTA, pH 7.4).
- Determine the protein concentration of the membrane preparation using a standard method like the Bradford assay.
- Binding Assay:
 - In a 96-well plate, combine the cell membranes (typically 10-20 µg of protein per well), a fixed concentration of a radiolabeled NOP receptor agonist (e.g., [³H]N/OFQ), and varying concentrations of **UFP-101 TFA**.
 - Incubate the mixture at a controlled temperature (e.g., 25°C) for a sufficient period to reach equilibrium (e.g., 60 minutes).
 - Terminate the binding reaction by rapid filtration through glass fiber filters (e.g., Whatman GF/B) using a cell harvester. This separates the membrane-bound radioligand from the unbound radioligand.
 - Wash the filters rapidly with ice-cold wash buffer to remove non-specifically bound radioactivity.
 - Measure the radioactivity retained on the filters using liquid scintillation counting.
- Data Analysis:
 - Plot the percentage of specific binding of the radioligand as a function of the logarithm of the **UFP-101 TFA** concentration.
 - Determine the IC₅₀ value (the concentration of **UFP-101 TFA** that inhibits 50% of the specific binding of the radioligand) by non-linear regression analysis.
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_D)$, where [L] is the concentration of the radioligand and K_D is its dissociation constant.



[Click to download full resolution via product page](#)

Radioligand Competition Binding Assay Workflow.

Functional Antagonism

UFP-101 TFA acts as a competitive antagonist at the NOP receptor. This means that it binds to the same site as the endogenous agonist N/OFQ but does not activate the receptor. Instead, it blocks the receptor from being activated by agonists. This functional antagonism has been demonstrated in various in vitro assays, most notably the GTPyS binding assay and cAMP accumulation assays.

Quantitative Data: Functional Antagonism

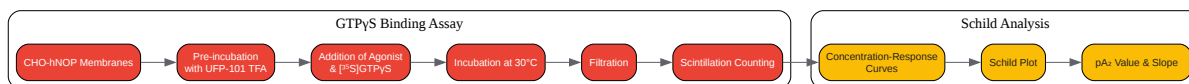
Assay	Parameter	Value	Agonist	Cell Line	Reference
GTPyS Binding	pA ₂	8.4 - 9.0	Various NOP agonists	CHO-hNOP	[4]
GTPyS Binding	pA ₂	7.33 ± 0.08	N/OFQ	CHO-hNOP	[4]
Electrically Stimulated Mouse Vas Deferens	pA ₂	~8.5	N/OFQ	Mouse Tissue	[6]

Experimental Protocol: [³⁵S]GTPyS Binding Assay

The [³⁵S]GTPyS binding assay is a functional assay that measures the activation of G-proteins following receptor stimulation.

- Assay Components:

- CHO-hNOP cell membranes (prepared as described above).
- Assay buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, 1 mM EDTA, pH 7.4).
- GDP (to ensure G-proteins are in their inactive state).
- [³⁵S]GTPγS (a non-hydrolyzable analog of GTP).
- A NOP receptor agonist (e.g., N/OFQ).
- Varying concentrations of **UFP-101 TFA**.
- Assay Procedure:
 - Pre-incubate the cell membranes with **UFP-101 TFA** for a defined period.
 - Add the NOP agonist and [³⁵S]GTPγS to initiate the reaction.
 - Incubate the mixture at 30°C for 60 minutes.
 - Terminate the assay by rapid filtration through glass fiber filters.
 - Wash the filters with ice-cold buffer.
 - Quantify the amount of [³⁵S]GTPγS bound to the membranes using a scintillation counter.
- Data Analysis (Schild Analysis):
 - Generate concentration-response curves for the agonist in the absence and presence of different concentrations of **UFP-101 TFA**.
 - A competitive antagonist will cause a parallel rightward shift of the agonist concentration-response curve without affecting the maximal response.
 - Perform a Schild regression analysis by plotting the log(dose ratio - 1) against the log of the antagonist concentration. The x-intercept of this plot provides the pA₂ value, which is the negative logarithm of the antagonist concentration that requires a doubling of the agonist concentration to produce the same response. A slope of 1 is indicative of competitive antagonism.



[Click to download full resolution via product page](#)

GTPyS Binding Assay and Schild Analysis Workflow.

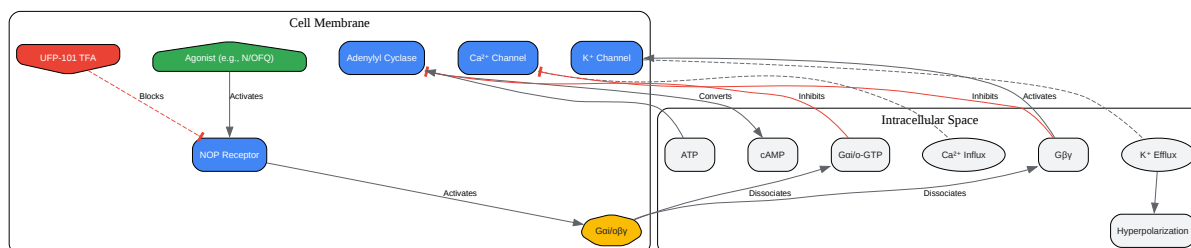
Signaling Pathway

The NOP receptor is a member of the Gi/Go family of GPCRs.[1][7] Upon activation by an agonist, the receptor undergoes a conformational change that facilitates the exchange of GDP for GTP on the α -subunit of the associated heterotrimeric G-protein. This leads to the dissociation of the $G\alpha$ -GTP and $G\beta\gamma$ subunits, which then modulate the activity of downstream effector proteins.

The primary signaling cascade initiated by NOP receptor activation involves:

- Inhibition of Adenylyl Cyclase: The activated $G_{\alpha i/o}$ subunit inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[1]
- Modulation of Ion Channels:
 - The $G\beta\gamma$ subunit can directly interact with and inhibit N-type voltage-gated calcium channels (Cav2.2), reducing calcium influx and neurotransmitter release.[7]
 - The $G\beta\gamma$ subunit can also activate G-protein-coupled inwardly rectifying potassium (GIRK) channels, leading to potassium efflux, hyperpolarization of the cell membrane, and a decrease in neuronal excitability.

UFP-101 TFA, as a competitive antagonist, blocks the initiation of this signaling cascade by preventing agonist-induced conformational changes in the NOP receptor.



[Click to download full resolution via product page](#)

NOP Receptor Signaling Pathway and Site of **UFP-101 TFA** Action.

Conclusion

UFP-101 TFA is a well-characterized, potent, and selective competitive antagonist of the NOP receptor. Its mechanism of action is centered on its high-affinity binding to the receptor, thereby preventing agonist-induced activation and the subsequent G-protein-mediated signaling cascade that leads to the inhibition of adenylyl cyclase and modulation of ion channel activity. The detailed experimental protocols and quantitative data provided in this guide offer a solid foundation for researchers to effectively utilize **UFP-101 TFA** in their investigations of the N/OFQ-NOP receptor system and its potential as a therapeutic target.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nociceptin receptor - Wikipedia [en.wikipedia.org]
- 2. UFP-101, a peptide antagonist selective for the nociceptin/orphanin FQ receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. UFP-101, a Peptide Antagonist Selective for the Nociceptin/Orphanin FQ Receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. UFP-101, a high affinity antagonist for the nociceptin/orphanin FQ receptor: radioligand and GTPgamma(35)S binding studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Binding of the novel radioligand [(3)H]UFP-101 to recombinant human and native rat nociceptin/orphanin FQ receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. research.unipd.it [research.unipd.it]
- 7. Gy7 proteins contribute to coupling of nociceptin/orphanin FQ peptide (NOP) opioid receptors and voltage-gated Ca²⁺ channels in rat stellate ganglion neurons - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [UFP-101 TFA: A Comprehensive Technical Guide to its Mechanism of Action]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b549365/docs#ufp-101-tfa-a-comprehensive-technical-guide-to-its-mechanism-of-action>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)